

Personal protective equipment for handling benzene-1,3-dicarboxylic acid

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Compound of Interest

Compound Name: benzene-1,3-dicarboxylic acid

Cat. No.: B053572

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Essential Safety and Handling Guide for Benzene-1,3-dicarboxylic Acid

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate, essential safety protocols and logistical plans for handling **Benzene-1,3-dicarboxylic acid** (also known as isophthalic acid). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

I. Hazard Identification and Personal Protective Equipment (PPE)

Benzene-1,3-dicarboxylic acid may cause irritation to the skin, eyes, and respiratory tract.^[1] The toxicological properties of this substance have not been fully investigated.^[1] A crucial physical hazard is that dust from this compound can form an explosive mixture in the air.^{[1][2]}

Engineering Controls:

- Work in a well-ventilated area.^{[1][3]}
- Use a certified chemical fume hood, especially when weighing or transferring the solid, to minimize dust inhalation.

- Facilities should be equipped with an eyewash station and a safety shower.[4]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory for handling **Benzene-1,3-dicarboxylic acid**.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles are required.[1] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.[5] Always inspect gloves before use and replace them immediately if they become contaminated. A long-sleeved laboratory coat is also required.[1][5]
Respiratory Protection	If dust generation is unavoidable and ventilation is inadequate, a NIOSH-approved respirator with a particulate filter should be used.[1][2]
Footwear	Closed-toe shoes must be worn in the laboratory at all times.

II. Quantitative Data Summary

Specific occupational exposure limits for **Benzene-1,3-dicarboxylic acid** have not been established by OSHA or ACGIH.[6][7] Therefore, exposure should be minimized to the lowest achievable level.

Parameter	Value	Regulatory Body/Source
OSHA PEL (TWA)	Not Established	OSHA
ACGIH TLV (TWA)	Not Established	ACGIH
MAK (inhalable fraction)	5 mg/m ³	Multiple Sources
Molecular Weight	166.13 g/mol	PubChem[8]
Melting Point	341 - 343 °C	Fisher Scientific[6][7]

III. Step-by-Step Operational Plan

A. Pre-Handling Preparations:

- Consult the SDS: Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **Benzene-1,3-dicarboxylic acid**.
- Designate an Area: Cordon off a specific area within a chemical fume hood for handling the compound.
- Assemble Equipment: Gather all necessary equipment, such as spatulas, weigh boats, and containers, and place them inside the fume hood.
- Spill Kit Accessibility: Ensure a spill kit appropriate for solid chemical irritants is readily available.

B. Handling and Experimental Protocol:

- Weighing and Transfer:
 - To prevent dust generation, do not weigh the compound directly on an open balance.[9]
 - Inside the fume hood, pre-tare a sealed container (e.g., a vial with a lid).
 - Carefully transfer the desired amount of **Benzene-1,3-dicarboxylic acid** into the pre-tared container.

- Seal the container before removing it from the fume hood for weighing.
- If adjustments to the mass are necessary, return the sealed container to the fume hood to add or remove the substance.
- During the Experiment:
 - Keep the container with **Benzene-1,3-dicarboxylic acid** tightly closed when not in use.^[1]
 - Avoid any actions that could generate dust.
 - If any of the compound comes into contact with your skin or eyes, follow the first-aid procedures outlined below immediately.

C. Post-Handling Procedures:

- Decontamination: Thoroughly clean all surfaces and equipment that came into contact with the chemical.
- Hand Washing: Wash your hands thoroughly with soap and water after completing your work.^[3]
- Waste Disposal: Dispose of all waste, including contaminated PPE, according to the disposal plan below.

IV. First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air immediately. ^[1] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek medical attention. ^[1]
Skin Contact	Remove contaminated clothing and shoes. ^[1] Wash the affected area with plenty of soap and water for at least 15 minutes. ^[1] Seek medical attention if irritation persists.
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. ^[1] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. ^[1] Seek medical attention.

V. Disposal Plan

A. Waste Identification and Segregation:

- Waste Classification: **Benzene-1,3-dicarboxylic acid** is a non-halogenated solid organic compound. It should be treated as hazardous chemical waste.
- Segregation:
 - Do not mix this waste with other waste streams, especially incompatible materials like strong oxidizing agents.^[1]
 - Collect all solid waste, including contaminated weigh boats, paper towels, and gloves, in a designated hazardous waste container.
 - Empty original containers may also need to be disposed of as hazardous waste if not properly decontaminated.

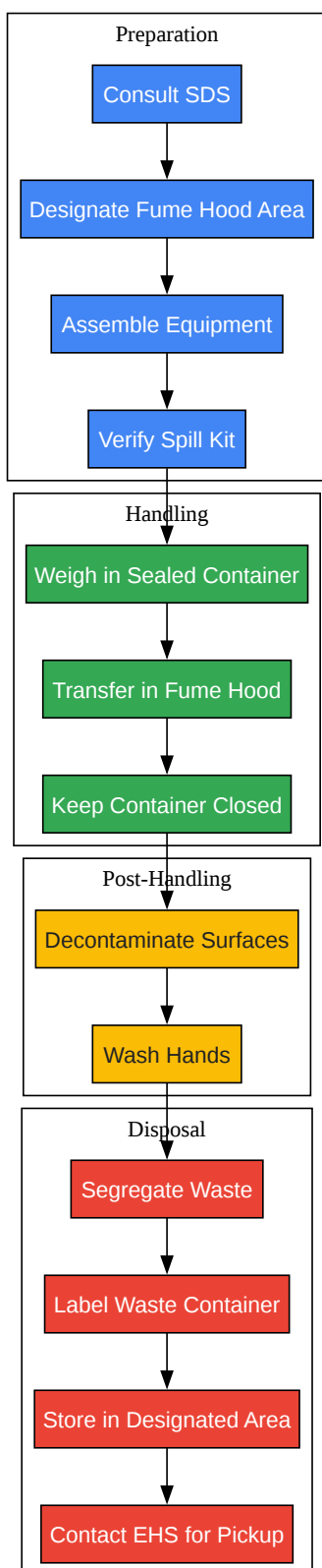
B. Waste Collection and Labeling:

- Container: Use a clearly labeled, leak-proof, and compatible container for solid chemical waste. The original container is often a good choice if it is in good condition.[\[10\]](#)
- Labeling: The waste container must be clearly labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**Benzene-1,3-dicarboxylic acid**"
 - The associated hazards (e.g., "Irritant")
 - The date the waste was first added to the container.

C. Storage and Disposal:

- Storage: Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials.
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical down the drain or in the regular trash.
- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations.

VI. Logical Workflow Diagram



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Caption: Workflow for safely handling **Benzene-1,3-dicarboxylic acid**.

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